

# An In-depth Technical Guide to Ethyl 2-hydroxycyclopentanecarboxylate

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## Compound of Interest

Compound Name: Ethyl 2-hydroxycyclopentanecarboxylate

Cat. No.: B1347620

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This technical guide provides comprehensive information on **Ethyl 2-hydroxycyclopentanecarboxylate**, a key chemical intermediate in various synthetic processes. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed data on its chemical identity, properties, and synthesis protocols.

## Chemical Identity and Synonyms

**Ethyl 2-hydroxycyclopentanecarboxylate** is a cycloalkane derivative characterized by a cyclopentane ring substituted with a hydroxyl group and an ethyl carboxylate group. The relative positions of these substituents give rise to different stereoisomers, each with a unique CAS number.

Compound Name	CAS Number	Stereochemistry
Ethyl 2-hydroxycyclopentane-1-carboxylate	54972-10-0	Unspecified
cis-Ethyl 2-hydroxycyclopentanecarboxylate	2315-21-1	cis
ethyl (1S,2S)-2-hydroxycyclopentane-1-carboxylate	122331-03-7	(1S,2S) - trans
Cyclopentanecarboxylic acid, 2-hydroxy-, ethyl ester, (1R,2R)-rel-	1883-91-6	trans (racemic)

A comprehensive list of synonyms for **Ethyl 2-hydroxycyclopentanecarboxylate** includes:

- 2-hydroxy-cyclopentanecarboxylic acid ethyl ester[1][2]
- Cyclopentanecarboxylic acid, 2-hydroxy-, ethyl ester[1][2]
- ethyl 2-hydroxycyclopentane-carboxylate[1][2]
- 2-Hydroxycyclopentanecarboxylic acid ethyl ester[1][2]
- ETHYLTRANS-2-HYDROXYCYCLOHEXANECARBOXYLATE (Note: This appears to be an erroneous synonym found in some databases)[1][2]
- ETHYL(1R,2S)-CIS-2-HYDROXYCYCLOPENTANECARBOXYLATE[1]

## Physicochemical Properties

The physical and chemical properties of **Ethyl 2-hydroxycyclopentanecarboxylate** and its precursor, Ethyl 2-oxocyclopentanecarboxylate, are summarized below. These properties are crucial for handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **Ethyl 2-hydroxycyclopentanecarboxylate** (cis-isomer)

Property	Value	Reference
Molecular Formula	C8H14O3	[3]
Molar Mass	158.2 g/mol	[3]
Density	1.06 g/cm <sup>3</sup>	[3]
Boiling Point	129-130 °C (at 42 mmHg)	[3]
Refractive Index	1.456-1.458	[3]

Table 2: Physicochemical Properties of Ethyl 2-oxocyclopentanecarboxylate (Precursor)

Property	Value	Reference(s)
CAS Number	611-10-9	[4]
Molecular Formula	C8H12O3	[4]
Molecular Weight	156.18 g/mol	[4]
Boiling Point	102-104 °C (at 11 mmHg)	[5]
Density	1.054 g/mL at 25 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.452	[5]
Flash Point	77 °C (closed cup)	

## Experimental Protocols

A common and efficient method for the synthesis of **Ethyl 2-hydroxycyclopentanecarboxylate** involves the reduction of its corresponding ketoester, Ethyl 2-oxocyclopentanecarboxylate.[2]

### Synthesis of **Ethyl 2-hydroxycyclopentanecarboxylate**

#### Materials:

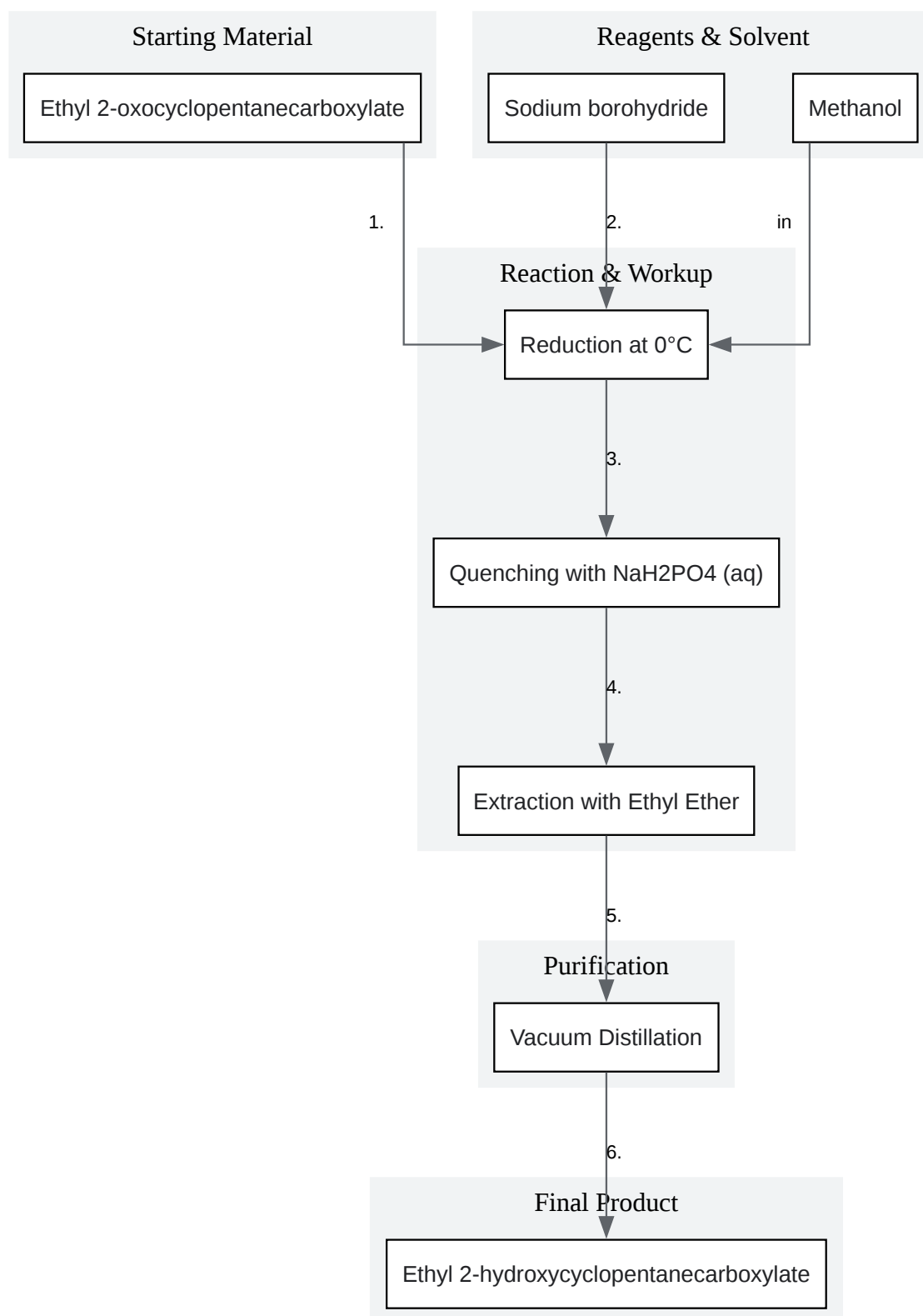
- Ethyl 2-oxocyclopentanecarboxylate (62.4 g, 0.4 mole)[2]
- Methanol (200 ml)[2]
- Sodium borohydride (10 g)[2]
- Saturated aqueous solution of  $\text{NaH}_2\text{PO}_4$ [2]
- Ethyl ether[2]

#### Procedure:

- A solution of 62.4 g (0.4 mole) of Ethyl 2-oxocyclopentanecarboxylate in 200 ml of methanol is prepared in a suitable reaction vessel and cooled to  $0^\circ\text{C}$ . [2]
- To this cooled solution, 10 g of sodium borohydride is added portion-wise. [2]
- The progress of the reaction is monitored by thin-layer chromatography. [2]
- Upon completion of the reaction, the mixture is carefully poured into a saturated aqueous solution of  $\text{NaH}_2\text{PO}_4$ . [2]
- The product is extracted with ethyl ether. [2]
- The solvent is evaporated from the combined organic extracts to yield a residue. [2]
- The crude product is purified by vacuum distillation, yielding 44 g of **Ethyl 2-hydroxycyclopentanecarboxylate**. The product is collected at a boiling point of  $87^\circ\text{C}$  under a pressure of 0.3 mmHg. [2]

## Visualizations

To illustrate the synthetic pathway, the following diagram outlines the workflow from the starting material to the final product.



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Caption: Synthesis workflow for **Ethyl 2-hydroxycyclopentanecarboxylate**.

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